

Operational Safety Guide: Handling SR-17398 (ULK1 Inhibitor)

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Compound of Interest

Compound Name: SR-17398
CAS No.: 1496088-76-6
Cat. No.: B610968

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Executive Safety Summary

SR-17398 (CAS: 1496088-76-6) is a cell-permeable, small-molecule inhibitor of ULK1 (Unc-51-like autophagy activating kinase 1). While it is an early-stage "hit" compound with micromolar potency (

), it targets a critical homeostatic mechanism (autophagy).

Core Safety Directive: Due to the absence of comprehensive toxicological data (LD50, carcinogenicity) and its capacity to disrupt fundamental cellular survival pathways, **SR-17398** must be handled as a Performance-Based Control Band 4 (PBC 4) compound. This designation mandates containment strategies equivalent to those used for potent cytotoxic agents until definitive safety data proves otherwise.

Immediate Action Required:

- Never handle the dry powder on an open bench.
- Always use a dedicated chemical fume hood or biological safety cabinet (Class II, Type B2).

- Beware of DMSO: **SR-17398** is typically solubilized in DMSO, which acts as a carrier vehicle, significantly increasing the risk of transdermal absorption of the inhibitor into the bloodstream.

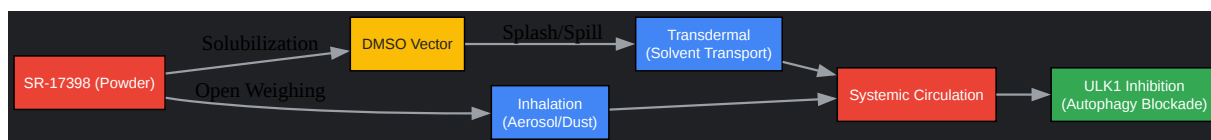
Risk Assessment & Biological Rationale

To select the correct PPE, one must understand the biological hazard. **SR-17398** is not merely a chemical irritant; it is a bioactive modulator.

- Mechanism of Action: **SR-17398** binds to the ATP-binding pocket of ULK1, blocking the initiation of autophagy. Autophagy is the cell's degradation and recycling system, crucial for neuronal survival and metabolic regulation.
- Unknown Toxicology: As a research-grade compound, **SR-17398** lacks a full safety profile. The "Precautionary Principle" applies: assume the compound is toxic to reproductive systems and specific organs (liver/kidney) upon repeated exposure.
- The "DMSO Vector" Risk: Most protocols require dissolving **SR-17398** in Dimethyl Sulfoxide (DMSO). DMSO is a potent skin penetrant. If a DMSO solution containing **SR-17398** splashes on the skin, the solvent will carry the inhibitor directly into systemic circulation, bypassing the skin's natural barrier.

Diagram 1: Biological Hazard & Exposure Logic

This diagram illustrates the pathway from handling to potential physiological impact, highlighting why PPE is the final barrier.



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Caption: Causal pathway of **SR-17398** exposure. Note that DMSO solubilization creates a high-risk transdermal vector that standard nitrile gloves may not fully resist over time.

PPE Matrix: Task-Based Selection

PPE requirements fluctuate based on the physical state of the compound.

Protective Layer	Task A: Weighing Dry Powder (High Inhalation Risk)	Task B: Handling Solutions (DMSO) (High Absorption Risk)	Rationale
Hand Protection	Double Nitrile Gloves(Outer: 5 mil, Inner: 4 mil)	Specialized Chemical Gloves(Silver Shield® or Double Nitrile with immediate change protocol)	DMSO permeates standard nitrile in <5 mins. Double gloving provides a temporary buffer for immediate removal.
Eye Protection	Chemical Safety Goggles(ANSI Z87.1 Impact + Splash)	Chemical Safety Goggles+ Face Shield (if volume > 50mL)	Prevent ocular absorption. Standard safety glasses are insufficient against liquid splashes.
Body Protection	Disposable Lab Coat(Tyvek® or polypropylene, elastic cuffs)	Impervious Apron(over lab coat)	Cotton coats absorb spills and hold the chemical against the skin. Tyvek repels dust and light splashes.
Respiratory	N95 / P100 Respirator(Only if outside fume hood - Not Recommended)	Fume Hood Required(Respirator not needed if hood is active)	Engineering controls (hood) are primary. Respirators are a backup for spill cleanup.

Operational Protocols

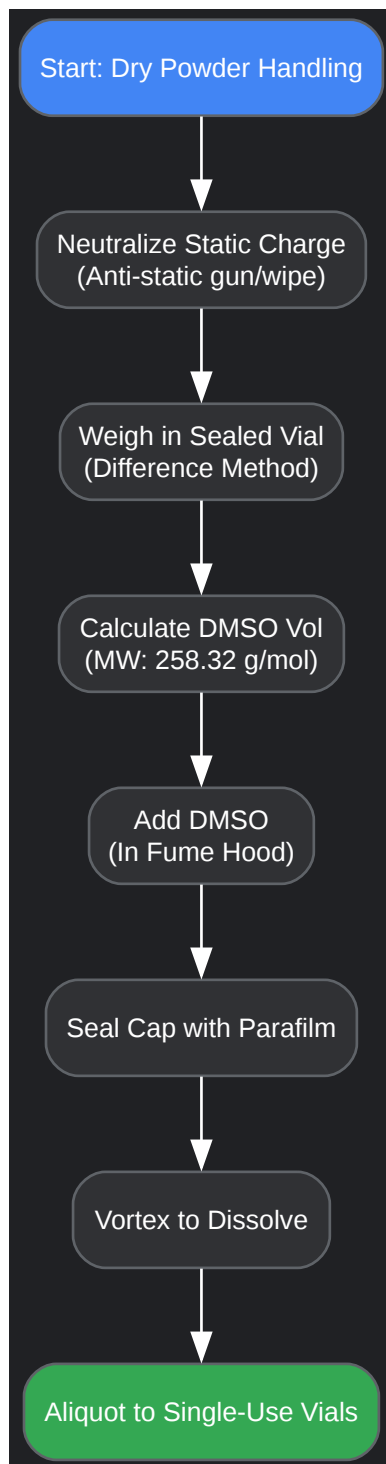
Protocol A: Safe Weighing & Solubilization

Objective: Prepare a stock solution (e.g., 10 mM in DMSO) without generating dust or contaminating the workspace.

- Preparation:
 - Turn on the Fume Hood (verify flow rate: 80–100 fpm).
 - Don PPE: Double nitrile gloves, Tyvek coat, goggles.
 - Place a static-dissipative mat or wipe the balance area with an anti-static wipe. **SR-17398** powder can be electrostatic and "jump" during weighing.
- Weighing (The "Closed Transfer" Method):
 - Do not use a spatula to scoop powder into an open boat on the balance.
 - Step 1: Tare a sealable vial (e.g., amber glass scintillation vial) with the cap ON.
 - Step 2: Open the **SR-17398** container and the vial inside the hood.
 - Step 3: Transfer approximate amount to the vial. Cap the vial immediately.
 - Step 4: Weigh the sealed vial. Calculate net weight. This prevents balance contamination.
- Solubilization (The Critical Step):
 - Calculate the required DMSO volume based on the net weight ().
 - Note: **SR-17398** MW is approx 258.32 g/mol .
 - Add DMSO slowly down the side of the vial.
 - Vortexing: Ensure the vial cap is wrapped in Parafilm before vortexing to prevent aerosol leakage.

Diagram 2: Solubilization Workflow

Standard operating procedure for converting solid **SR-17398** to a stable stock solution.



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Caption: Step-by-step containment workflow. Note the "Seal Cap" step prior to vortexing to prevent aerosol generation.

Waste Disposal & Decontamination

Because **SR-17398** is an autophagy inhibitor, it must not enter the water supply.

- Solid Waste: All gloves, weigh boats, and pipette tips contacting the compound must be disposed of in a Hazardous Chemical Waste container (labeled "Toxic Solid").
- Liquid Waste: DMSO solutions must go into a dedicated "Halogenated/Organic Solvent" waste stream. Do not pour down the sink.
- Spill Cleanup (Powder):
 - Cover with wet paper towels (dampened with water/detergent) to prevent dust.
 - Wipe up inward from the periphery.
 - Double bag all waste.
- Spill Cleanup (DMSO Solution):
 - Evacuate area immediately if spill is >50mL outside a hood (DMSO vapors).
 - Absorb with vermiculite or chem-pads.
 - Clean surface with 10% bleach followed by ethanol to degrade potential biological activity.

References

- Wood, S. D., et al. (2017). "In Silico HTS and Structure Based Optimization of Indazole-Derived ULK1 Inhibitors." [\[1\]](#) ACS Medicinal Chemistry Letters, 8(12), 1258–1263. [\[1\]](#)
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Sources

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